

Best solvent for dissolving and storing Diazinon-d10.

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Compound of Interest

Compound Name: Diazinon-d10

Cat. No.: B020924

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Technical Support Center: Diazinon-d10

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **Diazinon-d10** as an internal standard in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Diazinon-d10**?

A1: **Diazinon-d10** is readily soluble in a variety of common organic solvents. For analytical purposes, particularly for use in GC-MS or LC-MS, acetonitrile and methanol are highly recommended and are the solvents in which **Diazinon-d10** is most commonly sold commercially.[1][2][3] Diazinon is also completely miscible with acetone, benzene, ethanol, toluene, and xylene, and is soluble in petroleum oils.[4][5]

Q2: How should I store my **Diazinon-d10** stock solution?

A2: To ensure the long-term stability of your **Diazinon-d10** stock solution, it is recommended to store it at -20°C for long-term storage.[2][6] For shorter-term storage, refrigeration at 4°C to 10°C is also acceptable.[1][3] A solution of **Diazinon-d10** in methanol has been shown to be stable for at least 4 years when stored at -20°C.[2][6] Always store solutions in tightly sealed, amber glass vials to prevent solvent evaporation and photodegradation.

Q3: What is the solubility of **Diazinon-d10** in water?

A3: **Diazinon-d10**, similar to its non-deuterated counterpart, has very low solubility in water, typically in the range of 40 to 60 mg/L at 20°C.[3][4]

Q4: Can I use solvents other than acetonitrile or methanol?

A4: Yes, other solvents can be used depending on your specific application. Diazinon is miscible with a range of organic solvents, including acetone, ethanol, and various non-polar solvents.[4][5] However, for sensitive analytical applications like mass spectrometry, it is crucial to use a solvent that is compatible with your instrumentation and will not interfere with the analysis. Always use high-purity, analytical grade solvents.

Q5: Is **Diazinon-d10** stable in solution?

A5: **Diazinon-d10** is generally stable in aprotic organic solvents when stored properly. However, its stability in aqueous solutions is pH-dependent. Diazinon is more rapidly hydrolyzed in acidic conditions compared to neutral or alkaline conditions.[7] It is also sensitive to light, so protection from UV sources is recommended for long-term storage.[6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peak area of Diazinon-d10 is inconsistent or decreasing over time.	1. Solvent Evaporation: The cap on the storage vial may not be properly sealed. 2. Degradation: The solution may have been stored improperly (e.g., at room temperature, exposed to light). 3. Adsorption: The analyte may be adsorbing to the surface of the storage container, especially at low concentrations.	1. Ensure vials are tightly capped. Use vials with PTFE-lined caps for a better seal. 2. Store stock solutions at -20°C in the dark. Prepare fresh working standards more frequently. 3. Use silanized glass vials for storing low-concentration standards to minimize adsorption.
Difficulty dissolving Diazinon-d10 solid.	1. Inappropriate Solvent: While highly soluble in many organic solvents, using a solvent of insufficient purity or with some water content might affect dissolution. 2. Low Temperature: Attempting to dissolve at a very low temperature may slow down the process.	1. Use high-purity, anhydrous solvents like acetonitrile or methanol. 2. Allow the solid and solvent to reach room temperature before mixing. Gentle warming or sonication can aid dissolution, but be cautious to avoid solvent evaporation.
Contamination or extraneous peaks in the chromatogram.	1. Solvent Impurity: The solvent used for dissolution or dilution may be contaminated. 2. Contaminated Glassware: The vial or pipette tips used may not have been properly cleaned. 3. Cross-contamination: The internal standard may have been contaminated with other standards.	1. Use fresh, high-purity solvent from a new bottle. 2. Use clean, sterile glassware or disposable pipette tips. 3. Prepare and handle the internal standard solution in a separate area from other high-concentration standards.

Data Presentation

Solubility of Diazinon

Solvent	Solubility	Reference(s)
Water	40 - 60 mg/L at 20°C	[3] [4]
Acetonitrile	Completely miscible	[7]
Methanol	Soluble (Commercially available as a 10 mg/mL solution)	[2] [6]
Acetone	Completely miscible	[4] [5]
Ethanol	Completely miscible	[4] [5]
Benzene	Completely miscible	[4] [5]
Toluene	Completely miscible	[4] [5]
Xylene	Completely miscible	[4] [5]
Petroleum Oils	Soluble	[4] [5]
Chloroform	Slightly soluble	[2] [6]

Recommended Storage Conditions

Storage Type	Temperature	Additional Notes	Reference(s)
Long-Term	-20°C	In tightly sealed amber glass vials.	[2] [6]
Short-Term	4°C to 10°C	In tightly sealed amber glass vials.	[1] [3]

Experimental Protocols

Protocol: Preparation of **Diazinon-d10** Stock and Working Standards for GC-MS Analysis

This protocol outlines the steps for preparing a primary stock solution and subsequent working standards of **Diazinon-d10** for use as an internal standard.

1. Preparation of Primary Stock Solution (e.g., 100 µg/mL)

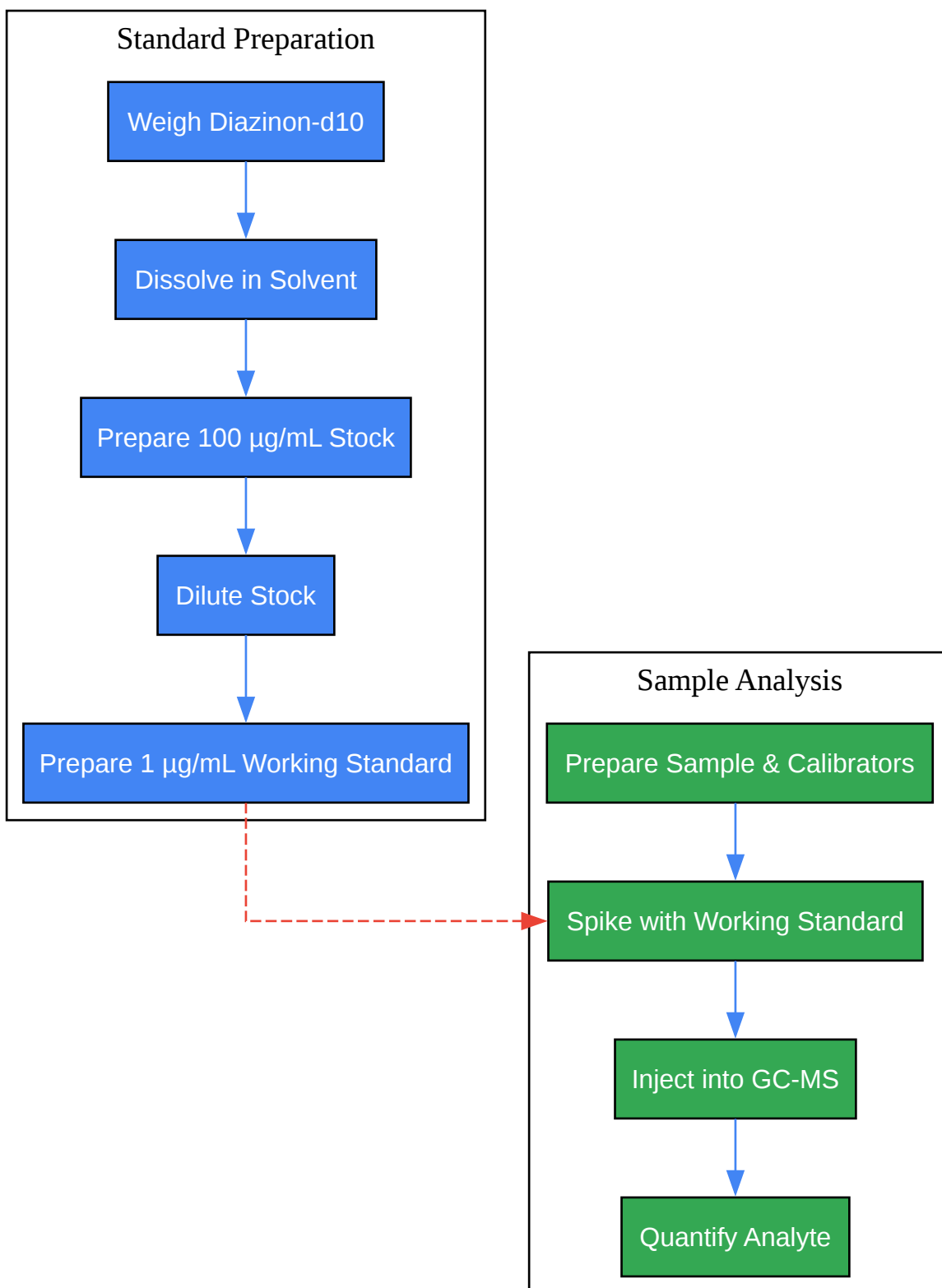
- Materials:
 - **Diazinon-d10** (solid or neat oil)
 - High-purity acetonitrile (or methanol)
 - Class A volumetric flasks (e.g., 10 mL)
 - Analytical balance
 - Glass Pasteur pipette or syringe
 - Amber glass storage vials with PTFE-lined caps
- Procedure:
 - Accurately weigh a suitable amount of **Diazinon-d10** (e.g., 1 mg) using an analytical balance.
 - Quantitatively transfer the weighed **Diazinon-d10** to a 10 mL volumetric flask.
 - Add a small amount of acetonitrile to dissolve the solid.
 - Once dissolved, fill the flask to the 10 mL mark with acetonitrile.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
 - Transfer the stock solution to a labeled amber glass vial for storage.

2. Preparation of Working Standard Solution (e.g., 1 µg/mL)

- Materials:
 - 100 µg/mL **Diazinon-d10** primary stock solution

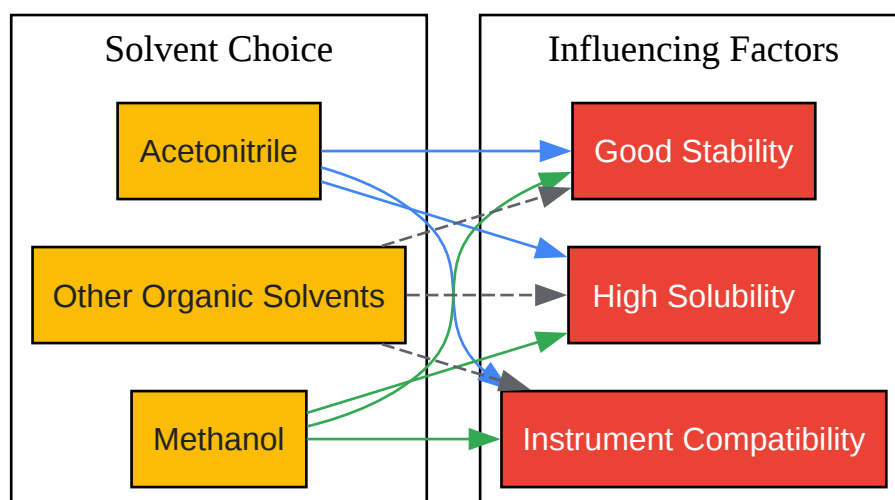
- High-purity acetonitrile (or other compatible solvent)
- Class A volumetric flasks (e.g., 10 mL)
- Calibrated micropipettes
- Procedure:
 - Using a calibrated micropipette, transfer 100 μL of the 100 $\mu\text{g/mL}$ primary stock solution into a 10 mL volumetric flask.
 - Dilute to the 10 mL mark with acetonitrile.
 - Cap the flask and invert it several times to ensure thorough mixing.
 - This working solution is now ready to be spiked into samples and calibration standards. It is recommended to prepare fresh working solutions from the stock solution as needed.

Visualizations



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Caption: Workflow for the preparation and use of **Diazinon-d10** internal standard.



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Caption: Factors influencing the choice of solvent for **Diazinon-d10**.

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